

Research-Grade AB 3217-A: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: AB 3217-A

Cat. No.: B1664283

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Executive Summary

AB 3217-A is a novel anti-mite compound first isolated from the fermentation broth of *Streptomyces platensis*. This document provides a comprehensive technical overview of **AB 3217-A**, including its chemical properties, biological activity, and sourcing for research purposes. Due to the limited availability of public domain information, this guide is based on the foundational research published in 1992 and data from chemical suppliers. Detailed experimental protocols and quantitative data are contingent on the full analysis of the primary scientific literature.

Introduction to AB 3217-A

AB 3217-A is a unique heterocyclic compound with demonstrated potent activity against the two-spotted spider mite, *Tetranychus urticae*. Its discovery from a soil-dwelling actinomycete, *Streptomyces platensis*, highlights the rich potential of microbial fermentation products in the development of novel therapeutic and pest control agents. The complex structure of **AB 3217-A**, a glycosidic ether of deacetylanisomycin and β -D-xylofuranose, suggests a specific mode of action that warrants further investigation for potential applications in parasitology and beyond.

Chemical and Physical Properties

A summary of the key chemical identifiers and properties of **AB 3217-A** is presented in Table 1. This information is crucial for the accurate sourcing, handling, and experimental use of the compound.

Property	Value	Source
CAS Number	139158-99-9	MedKoo Biosciences
Molecular Formula	C ₁₇ H ₂₃ NO ₇	MedKoo Biosciences
Molecular Weight	353.37 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Purity	>98% (or refer to the Certificate of Analysis)	MedKoo Biosciences
Shipping Condition	Shipped under ambient temperature as non-hazardous chemical.	MedKoo Biosciences
Storage	Dry, dark and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).	MedKoo Biosciences

Sourcing and Procurement of Research-Grade AB 3217-A

Currently, **AB 3217-A** is not readily available as a stock chemical from major suppliers. However, it can be acquired through custom synthesis for research purposes.

- MedKoo Biosciences: This supplier lists **AB 3217-A** (Cat#: 571309) and indicates that while it is not in stock, it may be available through custom synthesis.^[1] Key details for procurement include a minimum order quantity of 1 gram and an estimated lead time of 2 to 4 months.^[1] Pricing is dependent on the complexity of the synthesis.^[1] It is explicitly stated that this product is for research use only and not for human or veterinary use.^[1]

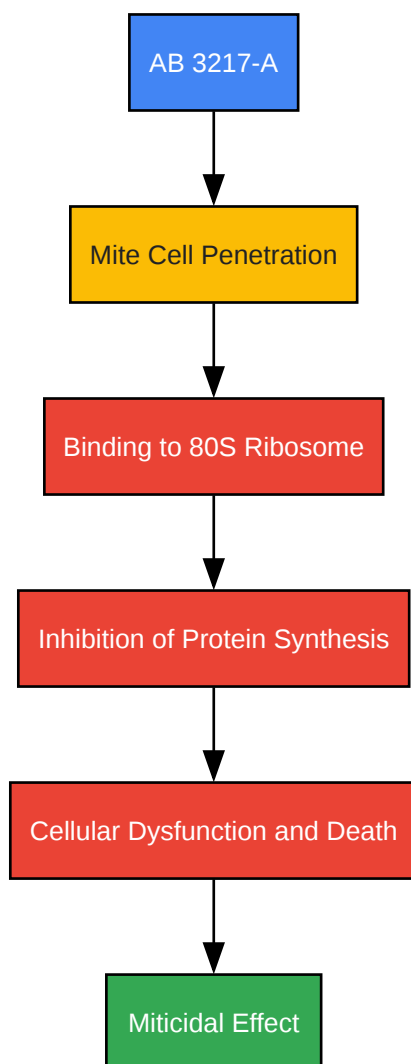
Researchers and drug development professionals seeking to purchase **AB 3217-A** should contact custom chemical synthesis providers and reference the CAS number (139158-99-9) for quotation.

Biological Activity and Mechanism of Action (Hypothesized)

The primary reported biological activity of **AB 3217-A** is its potent miticidal effect against *Tetranychus urticae*. While the precise mechanism of action has not been detailed in publicly available literature, its structural similarity to anisomycin, a known protein synthesis inhibitor that acts on the 80S ribosome, suggests a potential mode of action.

Hypothesized Logical Workflow for Mechanism of Action:

Hypothesized Mechanism of Action of AB 3217-A



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Caption: A diagram illustrating the hypothesized mechanism of action for **AB 3217-A**.

Further research is necessary to elucidate the specific signaling pathways affected by **AB 3217-A** in mites. This would likely involve transcriptomic and proteomic studies of *Tetranychus urticae* exposed to the compound to identify downstream molecular targets.

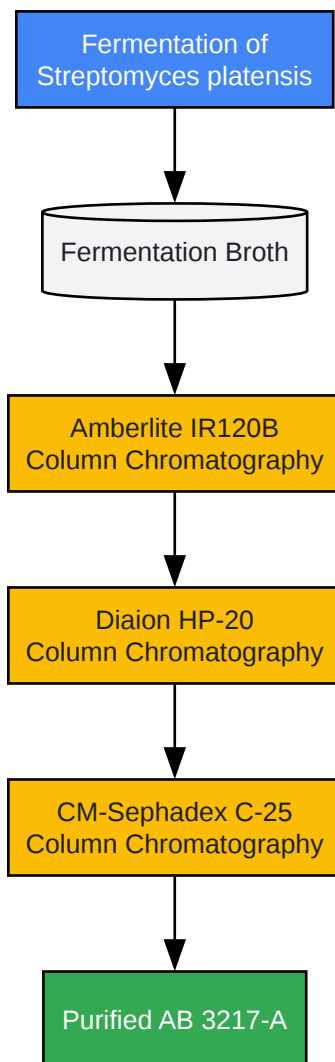
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological testing of **AB 3217-A** are expected to be found in the primary scientific literature, specifically the 1992 paper by Kanbe et al. in *The Journal of Antibiotics*. Based on the abstract of this paper, the following outlines the likely experimental workflows.

Fermentation and Isolation of AB 3217-A

The initial step involves the cultivation of *Streptomyces platensis* in a suitable fermentation medium to produce **AB 3217-A**. The compound is then isolated from the fermentation broth.

Fermentation and Purification Workflow for AB 3217-A



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Caption: A diagram showing the purification workflow for **AB 3217-A**.

Miticidal Activity Assay

To quantify the anti-mite activity of **AB 3217-A**, a standard bioassay against *Tetranychus urticae* would be employed. A general protocol would involve:

- **Preparation of Test Substance:** A stock solution of **AB 3217-A** is prepared in a suitable solvent and then serially diluted to obtain a range of test concentrations.
- **Test Arenas:** Leaf discs from a suitable host plant (e.g., bean plants) are placed on wet cotton in petri dishes.
- **Mite Infestation:** A known number of adult female *Tetranychus urticae* are transferred to each leaf disc.
- **Treatment Application:** The leaf discs are treated with the different concentrations of the **AB 3217-A** solution. A control group is treated with the solvent only.
- **Incubation:** The petri dishes are incubated under controlled conditions (e.g., 25°C, 60% relative humidity, 16:8 light:dark cycle).
- **Mortality Assessment:** Mite mortality is assessed at specific time points (e.g., 24, 48, and 72 hours) after treatment.
- **Data Analysis:** The mortality data is used to calculate the LC_{50} (lethal concentration 50%) value.

Quantitative Data

The primary literature is expected to contain quantitative data on the efficacy of **AB 3217-A**. For a comprehensive analysis, this data should be extracted and presented in a structured format.

Table 2: Miticidal Activity of **AB 3217-A** against *Tetranychus urticae* (Data to be extracted from primary literature)

Concentration (µg/mL)	% Mortality (24h)	% Mortality (48h)	% Mortality (72h)
Control			
Concentration 1			
Concentration 2			
Concentration 3			
LC ₅₀ (µg/mL)			

Conclusion and Future Directions

AB 3217-A represents a promising, naturally derived compound with significant anti-mite properties. Its unique chemical structure and potent biological activity make it a compelling candidate for further research and development, potentially as a novel acaricide or as a scaffold for the synthesis of new therapeutic agents. To advance the understanding of this molecule, the following steps are recommended:

- Acquisition of the full-text of the primary research article to extract detailed experimental data and protocols.
- Elucidation of the specific mechanism of action and identification of the molecular target(s) in *Tetranychus urticae*.
- Investigation of the broader biological activity spectrum of **AB 3217-A** against other parasites and in various disease models.
- Development of a scalable and cost-effective synthetic route to ensure a reliable supply for advanced preclinical and clinical studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
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